

Proper Disposal of Dynasore: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dynasore

Cat. No.: B607235

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This document provides essential safety and logistical information for the proper handling and disposal of **Dynasore**, a cell-permeable dynamin inhibitor used in laboratory research. Adherence to these procedural guidelines is critical to ensure personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

Before handling **Dynasore**, it is imperative to be familiar with its potential hazards and the necessary safety measures. Always consult the Safety Data Sheet (SDS) provided by your specific supplier, as hazard classifications may vary.

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate safety glasses or chemical safety goggles.[\[1\]](#)
- Hand Protection: Use chemical-resistant gloves that are inspected before use.[\[1\]](#)
- Body Protection: Wear an impervious lab coat or other protective clothing to prevent skin contact.[\[1\]](#)

Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#) For procedures that may generate dust or aerosols, use a chemical fume hood.

- Ensure a safety shower and eye wash station are readily accessible.[\[1\]](#)

Safe Handling Practices:

- Avoid contact with skin and eyes.[\[1\]](#)
- Do not inhale dust or aerosols.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Hazard Information Summary

Dynasore is classified with several hazards according to some suppliers. The following table summarizes the GHS classification from a representative Safety Data Sheet.

Hazard Classification	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage
Hazardous to the Aquatic Environment	Long-term Hazard, Category 2	H411: Toxic to aquatic life with long lasting effects
Data sourced from MedChemExpress Safety Data Sheet. [1]		

Step-by-Step Disposal Protocol for Dynasore

Disposal of **Dynasore** and its containers must be conducted in accordance with all local, state, and federal regulations.[\[1\]](#)[\[2\]](#)

Step 1: Waste Identification and Segregation

- Identify all waste containing **Dynasore**. This includes unused product, solutions, contaminated lab supplies (e.g., pipette tips, tubes, gloves), and empty containers.
- Segregate **Dynasore** waste from other chemical waste streams to avoid incompatible mixtures. **Dynasore** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

Step 2: Containment of Waste

- Solid Waste: Collect dry **Dynasore** powder and contaminated solids in a designated, sealable, and chemically compatible waste container. Avoid generating dust during collection.
- Liquid Waste: Collect solutions containing **Dynasore** in a sealable, clearly labeled, and appropriate hazardous waste container. If a spill occurs, absorb the solution with an inert material like diatomite or a universal binder before collecting it into the solid waste container. [\[1\]](#) Do not allow the product to enter drains or water courses.[\[1\]](#)
- Contaminated Packaging: Before disposing of the original container, ensure it is completely empty.[\[2\]](#) Dispose of the container as hazardous waste.

Step 3: Labeling

- Clearly label the waste container with "Hazardous Waste" and the full chemical name, "**Dynasore**."
- Include any relevant hazard pictograms (e.g., harmful, environmental hazard) as indicated by the SDS.[\[1\]](#)
- Note the date when waste was first added to the container.

Step 4: Storage

- Store the sealed hazardous waste container in a cool, well-ventilated area designated for chemical waste storage.[\[1\]](#)

- Keep the container away from direct sunlight and sources of ignition.[\[1\]](#)
- Ensure the storage area is secure and accessible only to authorized personnel.

Step 5: Final Disposal

- Arrange for the collection and disposal of the waste through a licensed and certified hazardous waste disposal company.[\[2\]](#)
- Provide the disposal company with a copy of the **Dynasore** Safety Data Sheet.
- Never dispose of **Dynasore** with household waste or down the drain.

Dynasore Disposal Workflow

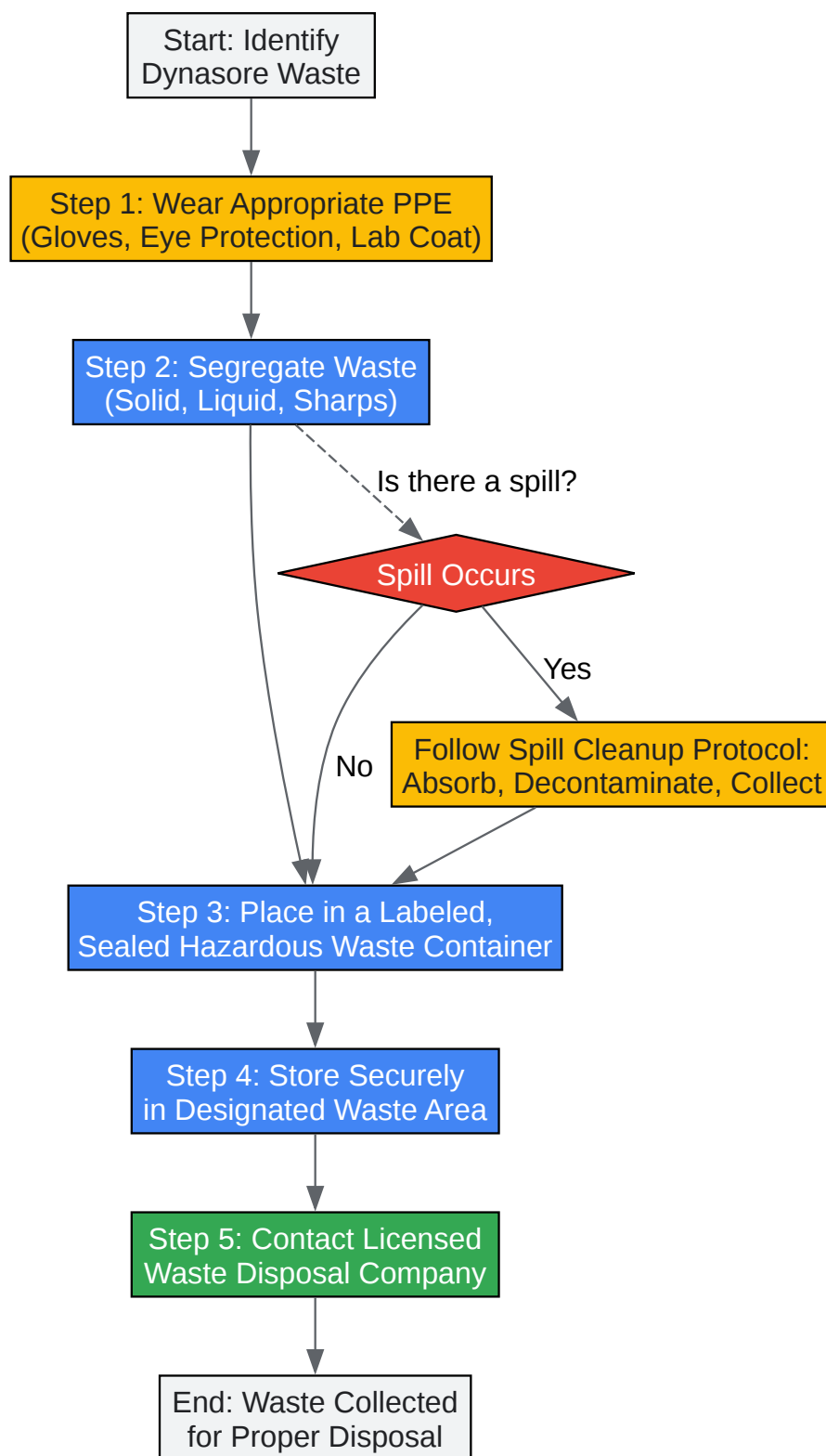


Diagram: Dynasore Disposal Workflow

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe disposal of **Dynasore** waste.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. tcichemicals.com [tcichemicals.com]
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